

Protokylol CAS number 136-70-9 scientific data

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Compound of Interest

Compound Name: Protokylol

Cat. No.: B1679744

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An In-Depth Technical Guide to **Protokylol** (CAS 136-70-9)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the scientific data available for **Protokylol** (CAS 136-70-9), a β -adrenergic receptor agonist. It covers the compound's chemical identity, mechanism of action, and pharmacological targets, with a focus on presenting data and methodologies relevant to research and development.

Chemical and Physical Properties

Protokylol is a sympathomimetic amine used clinically as a bronchodilator.^{[1][2]} It is structurally related to isoproterenol and contains a methylenedioxyphenyl group.^[2] The compound is typically available as a hydrochloride salt to improve its solubility and stability.^[3]

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
CAS Number	136-70-9	[4]
CAS Number (HCl Salt)	136-69-6	
Molecular Formula	C ₁₈ H ₂₁ NO ₅	
Molecular Weight	331.36 g/mol	
Molecular Weight (HCl Salt)	367.82 g/mol	
IUPAC Name	4-[2-[[2-(1,3-Benzodioxol-5-yl)-1-methylethyl]amino]-1-hydroxyethyl]benzene-1,2-diol	
Synonyms	Caytine, JB-251, Ventaire, Protoquilol	

| Appearance | White to off-white crystalline powder (HCl Salt) | |

Table 2: Predicted Physicochemical Properties (**Protokylol** Hydrochloride) Note: These values are computationally predicted and have not been experimentally verified in the cited literature.

Property	Predicted Value	Source
Water Solubility	0.236 mg/mL	
logP	1.29 - 1.48	
pKa (Strongest Acidic)	9.86	
pKa (Strongest Basic)	8.98	
Polar Surface Area	91.18 Å ²	
Rotatable Bond Count	6	
Hydrogen Bond Donors	4	

| Hydrogen Bond Acceptors | 6 | |

Pharmacology and Mechanism of Action

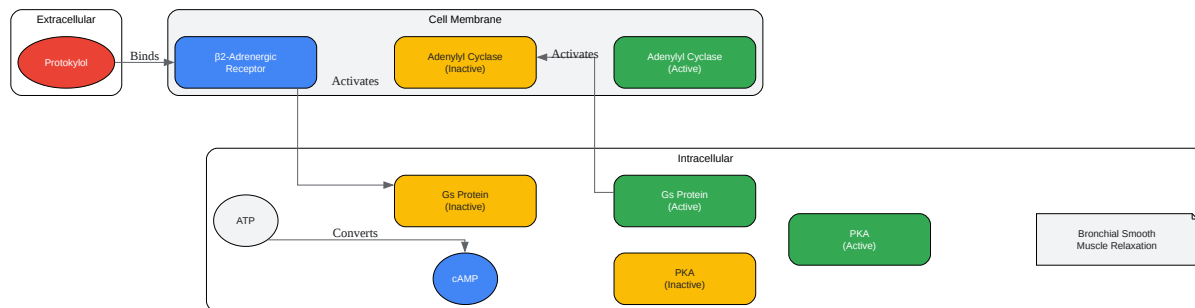
Protokylol's primary therapeutic effect as a bronchodilator is mediated through its agonist activity at β_2 -adrenergic receptors. More recent computational studies have also predicted its potential as an agonist for the Transient Receptor Potential Vanilloid 1 (TRPV1) channel.

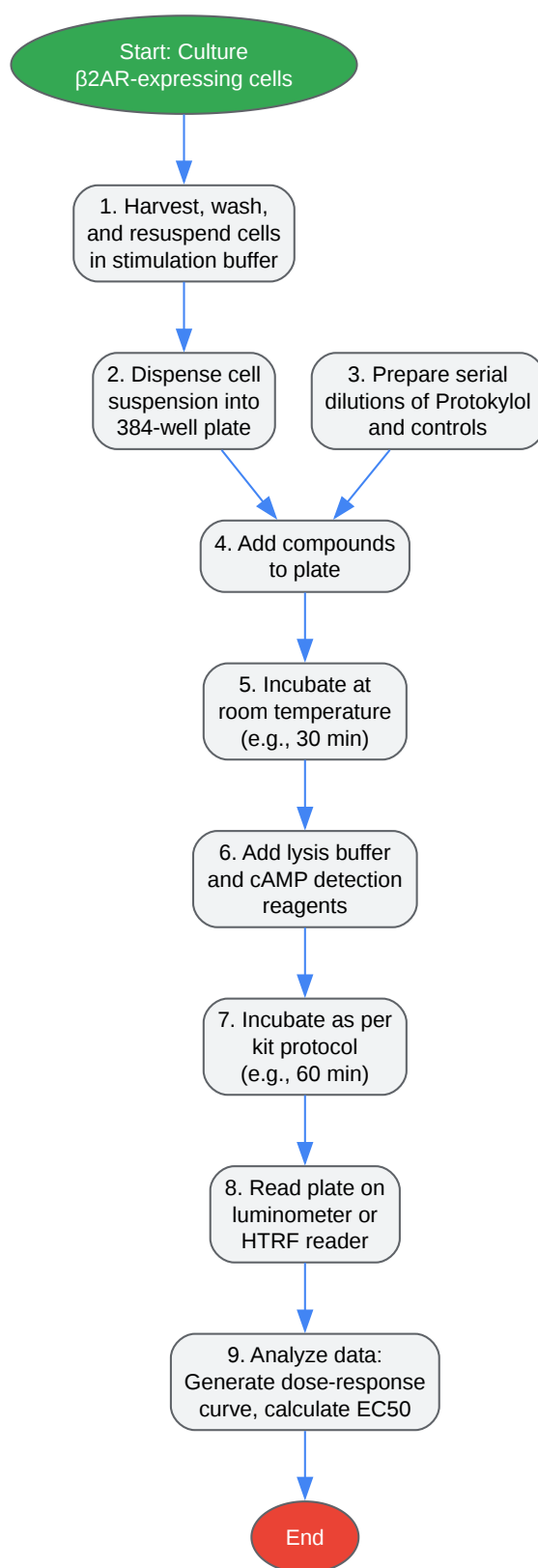
β_2 -Adrenergic Receptor Agonism

As a β_2 -adrenergic agonist, **Protokylol** mimics the action of endogenous catecholamines like epinephrine on the smooth muscle of the airways. The binding of **Protokylol** to the β_2 -adrenergic receptor, a G-protein coupled receptor (GPCR), initiates a well-defined intracellular signaling cascade.

- **Receptor Binding and G-Protein Activation:** **Protokylol** binds to the β_2 -adrenergic receptor on bronchial smooth muscle cells. This causes a conformational change in the receptor, activating the associated heterotrimeric Gs protein.
- **Adenylyl Cyclase Activation:** The activated α -subunit of the Gs protein stimulates the enzyme adenylyl cyclase.
- **cAMP Production:** Adenylyl cyclase catalyzes the conversion of adenosine triphosphate (ATP) to the second messenger cyclic adenosine monophosphate (cAMP).
- **Protein Kinase A (PKA) Activation:** The resulting increase in intracellular cAMP levels activates Protein Kinase A (PKA).
- **Smooth Muscle Relaxation:** PKA phosphorylates several downstream targets, which leads to a decrease in intracellular calcium concentrations and the inactivation of myosin light-chain kinase. This cascade ultimately results in the relaxation of bronchial smooth muscle, leading to bronchodilation.

Additionally, this pathway can inhibit the release of inflammatory mediators from mast cells, providing further benefit in respiratory conditions like asthma.





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